

Unveiling the Potential of 2-Methyltetrahydrothiophen-3-one in Fragrance Formulations

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Compound of Interest

Compound Name: 2-Methyltetrahydrothiophen-3-one

Cat. No.: B078238

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Application Notes and Protocols for Researchers and Product Development Professionals

2-Methyltetrahydrothiophen-3-one, also known as "blackberry thiophenone," is a potent, sulfur-containing aroma chemical that offers a unique and multifaceted scent profile. Its complex character, reminiscent of berries, fruits, with a distinct sulfurous edge, makes it a valuable ingredient for creating innovative and memorable fragrance compositions. These application notes provide a comprehensive guide for researchers, perfumers, and drug development professionals on the effective utilization of this intriguing molecule.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-Methyltetrahydrothiophen-3-one** is fundamental for its successful incorporation into fragrance formulations.

Property	Value	Reference
Molecular Formula	C ₅ H ₈ OS	[1]
Molecular Weight	116.18 g/mol	[1]
CAS Number	13679-85-1	[1]
FEMA Number	3512	[2]
Appearance	Almost colorless to pale yellow liquid	[1]
Odor Profile	Berry, fruity, sulfurous	
Boiling Point	82 °C at 28 mmHg	
Density	1.119 g/mL at 25 °C	
Flash Point	71 °C (159.8 °F)	
Solubility	Insoluble in water; soluble in alcohol and fats.	[2]

Olfactory Profile and Applications

2-Methyltetrahydrothiophen-3-one is a versatile ingredient with a range of potential applications in various fragrance sectors. Its potent and diffusive character means it is typically used at very low concentrations.

Applications:

- **Fine Fragrance:** In fine perfumery, it can introduce a unique, juicy, and slightly dark berry note. It pairs well with fruity, floral, and gourmand accords, adding a layer of complexity and intrigue.
- **Personal Care Products:** Its fruity and sulfurous notes can be used to create distinctive scents in products such as shampoos, shower gels, and lotions.[3] Careful consideration of dosage is crucial to avoid an overpowering sulfurous character.

- Household Products: In air fresheners and cleaning products, it can contribute to novel fruit-forward scents, moving beyond traditional citrus and pine profiles.
- Flavor Industry: It is also used as a flavor enhancer in various food products, particularly in savory and meat flavors.^{[3][4]}

Experimental Protocols

Determination of Odor Detection Threshold

Objective: To determine the lowest concentration of **2-Methyltetrahydrothiophen-3-one** detectable by the human nose in a specific medium (e.g., air, water, or ethanol).

Materials:

- **2-Methyltetrahydrothiophen-3-one** (high purity)
- Odor-free solvent (e.g., dipropylene glycol, ethanol)
- Series of dilutions in the chosen solvent
- Odor-free smelling strips
- Glass olfactorium or well-ventilated, odor-free room
- Panel of trained sensory analysts (minimum of 10)

Protocol:

- Prepare a stock solution of **2-Methyltetrahydrothiophen-3-one** in the chosen solvent.
- Create a series of dilutions from the stock solution, typically in a geometric progression (e.g., 1:10 or 1:2 dilutions).
- Dip smelling strips into each dilution and a blank (solvent only) for a standardized amount of time (e.g., 2 seconds).
- Allow the solvent to evaporate for a set period (e.g., 10 seconds).

- Present the smelling strips to the sensory panelists in a randomized and blind manner.
- Employ a forced-choice method (e.g., triangular or paired comparison) where panelists must identify the strip with the odor.
- The odor detection threshold is statistically determined as the concentration at which a certain percentage (typically 50%) of the panel can reliably detect the odor.

Evaluation of Substantivity (Longevity) on Skin

Objective: To measure the persistence of the fragrance of **2-Methyltetrahydrothiophen-3-one** on human skin over time.

Materials:

- Solution of **2-Methyltetrahydrothiophen-3-one** in a skin-safe solvent (e.g., ethanol at a predetermined concentration).
- Panel of human subjects with clean, unscented skin.
- Designated application area on the forearm.
- Timer.
- Sensory evaluation booth.

Protocol:

- Apply a standardized amount of the fragrance solution to a marked area on the subject's forearm.
- At specified time intervals (e.g., 0, 1, 2, 4, 6, 8 hours), the subject will evaluate the intensity of the fragrance at the application site.
- The intensity is rated on a labeled magnitude scale (LMS) or a simple intensity scale (e.g., 0-10, where 0 is no odor and 10 is very strong).

- The substantivity is determined by the time it takes for the fragrance intensity to fall below a predetermined level.
- Data from all panelists are averaged to create a longevity curve.

Stability Testing in a Cosmetic Base

Objective: To assess the chemical and olfactory stability of **2-Methyltetrahydrothiophen-3-one** in a representative cosmetic base (e.g., a lotion or shampoo) under accelerated aging conditions.

Materials:

- **2-Methyltetrahydrothiophen-3-one.**
- Unfragranced cosmetic base.
- Glass jars with airtight lids.
- Oven for accelerated aging (e.g., at 40°C).
- UV light chamber.
- Refrigerator (for freeze-thaw cycles).
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment.
- Trained sensory panel.

Protocol:

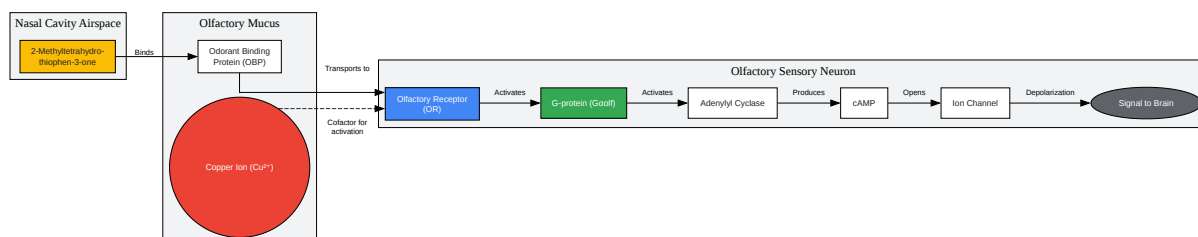
- Incorporate **2-Methyltetrahydrothiophen-3-one** into the cosmetic base at a target concentration.
- Package the fragranced base in glass jars.
- Store samples under different conditions:

- Accelerated Aging (Heat): Place samples in an oven at 40°C for a period of 1 to 3 months (representing 1-3 years of shelf life).
- Light Exposure: Expose samples to controlled UV light to simulate exposure to sunlight.
- Freeze-Thaw Cycles: Subject samples to alternating periods of freezing (e.g., -10°C) and thawing (room temperature) for several cycles.
- Control: Store samples at room temperature in the dark.
- At regular intervals, evaluate the samples for:
 - Olfactory Changes: A sensory panel assesses any changes in the scent profile (e.g., loss of intensity, development of off-notes).
 - Physical Changes: Observe any changes in color, viscosity, or phase separation of the cosmetic base.
 - Chemical Degradation: Analyze the concentration of **2-Methyltetrahydrothiophen-3-one** using GC-MS to quantify any degradation.

Visualization of Key Processes

Olfactory Signaling Pathway for Sulfur-Containing Compounds

The perception of sulfur-containing compounds like **2-Methyltetrahydrothiophen-3-one** is a complex process. Recent research suggests a crucial role for metal ions, such as copper, in the activation of specific olfactory receptors.

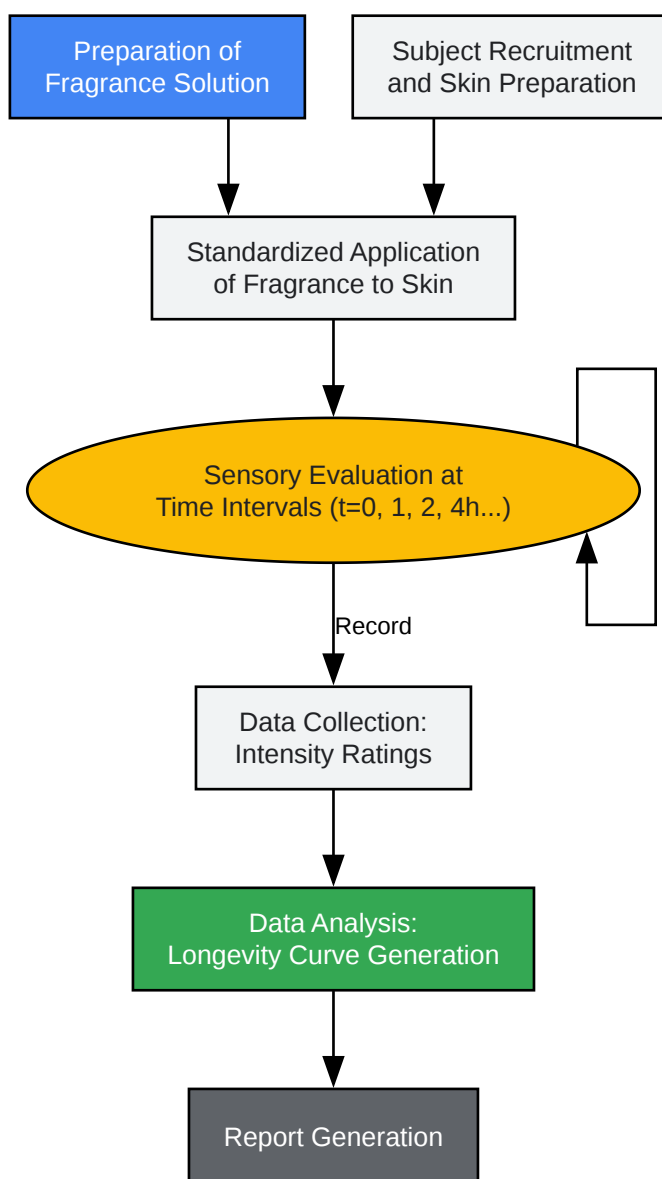


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Caption: Olfactory signal transduction pathway for sulfur compounds.

Experimental Workflow for Substantivity Evaluation

A structured workflow is essential for obtaining reliable data on the longevity of a fragrance ingredient on the skin.

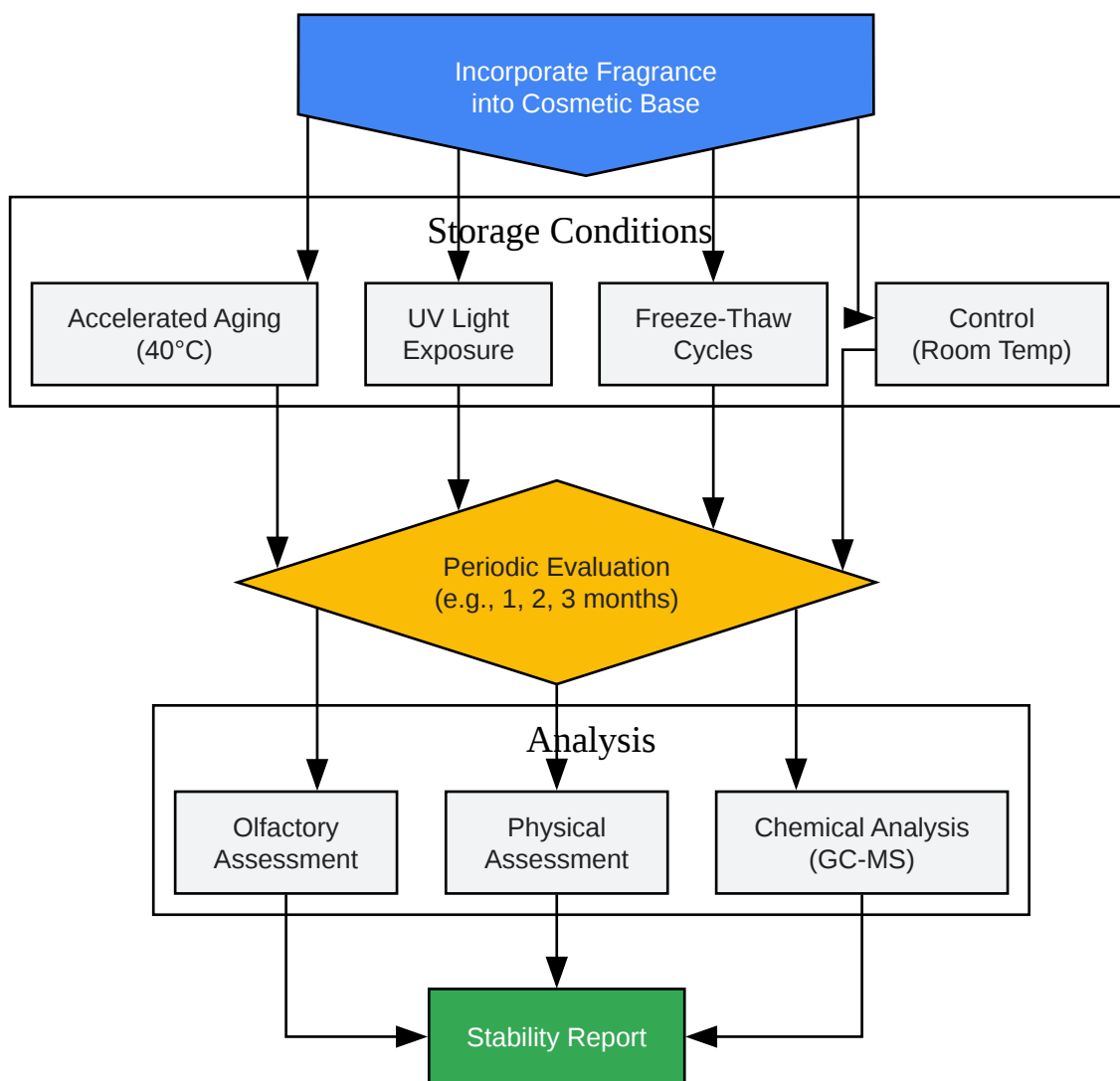


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Caption: Workflow for assessing fragrance substantivity on skin.

Logical Flow for Stability Testing

Stability testing follows a logical progression to ensure all critical parameters are evaluated.



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Caption: Logical flow for comprehensive fragrance stability testing.

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